

# In-depth Technical Guide: 4-Fluoro-2-isopropoxyaniline Hydrochloride

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## Compound of Interest

Compound Name: 4-Fluoro-2-isopropoxyaniline

Cat. No.: B170368

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CAS Number: 380430-47-7

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide provides a comprehensive overview of **4-Fluoro-2-isopropoxyaniline** hydrochloride (CAS No. 380430-47-7), a fluorinated aniline derivative of interest in medicinal chemistry and drug discovery. While detailed experimental data and specific biological applications for this compound are not extensively documented in publicly available literature, this paper synthesizes the available information on its chemical properties, safety, and handling. Furthermore, it explores potential synthetic pathways and applications by drawing parallels with structurally similar compounds, such as 4-fluoro-2-methoxyaniline. This guide aims to serve as a foundational resource for researchers interested in the potential utility of this compound as a building block in the development of novel therapeutics.

## Chemical and Physical Properties

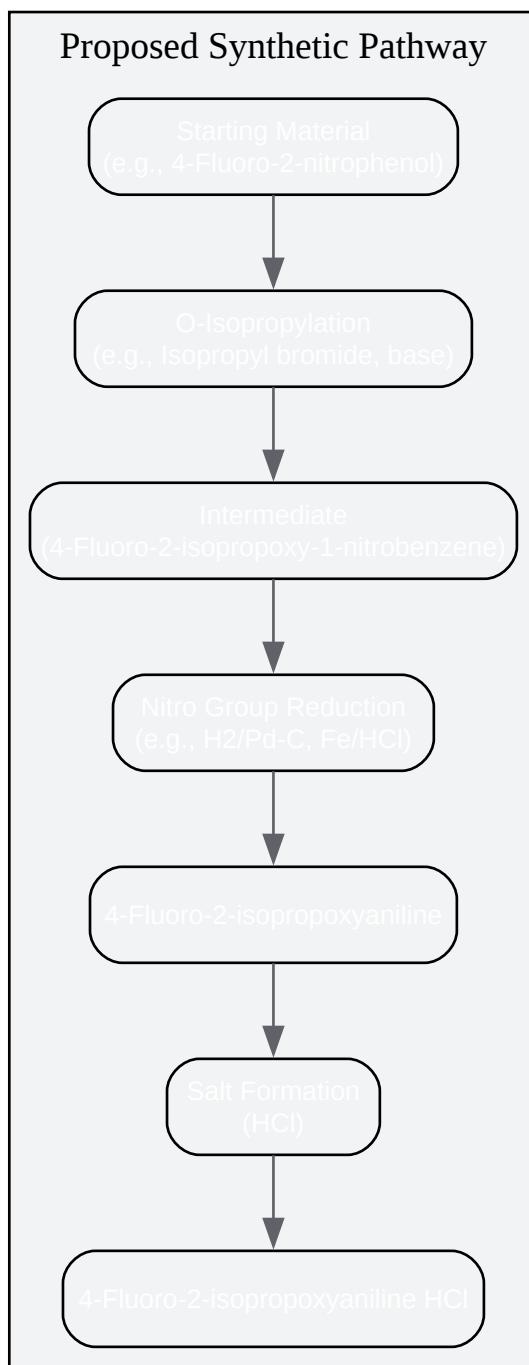
**4-Fluoro-2-isopropoxyaniline** is commercially available primarily as its hydrochloride salt. The presence of the hydrochloride affects its molecular weight and solubility.

Property	Value	Source(s)
CAS Number	380430-47-7	<a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	4-fluoro-2-(propan-2- yloxy)aniline;hydrochloride	<a href="#">[2]</a>
Synonyms	4-Fluoro-2-isopropoxyaniline HCl, 4-Fluoro-2-isopropoxyanile hydrochloride	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>13</sub> ClFNO	<a href="#">[1]</a>
Molecular Weight	205.66 g/mol	<a href="#">[1]</a>
Appearance	Solid (form not specified in available data)	
Storage Temperature	-20°C	<a href="#">[1]</a>

## Synthesis and Characterization

Detailed experimental protocols for the synthesis of **4-Fluoro-2-isopropoxyaniline** are not readily available in the surveyed literature. However, a potential synthetic route can be inferred from procedures for analogous compounds. A plausible approach would involve the O-isopropylation of a suitably substituted fluoronitrophenol, followed by the reduction of the nitro group to an amine.

A general workflow for such a synthesis is proposed below.



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Caption: Proposed synthetic workflow for **4-Fluoro-2-isopropoxyaniline HCl**.

Characterization: Spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Fluoro-2-isopropoxyaniline** hydrochloride are not widely published. However, a commercial supplier indicates the availability of NMR, HPLC, and LC-MS data upon request<sup>[3]</sup>. For structurally

similar compounds like 4-Fluoroaniline, detailed  $^1\text{H}$  NMR spectra are available and could serve as a reference for spectral interpretation[4].

## Applications in Drug Discovery and Medicinal Chemistry

While specific applications of **4-Fluoro-2-isopropoxyaniline** in drug development are not documented, its structural motifs—a fluorinated aniline core—are prevalent in many biologically active molecules. The introduction of fluorine into drug candidates can significantly impact their physicochemical and pharmacokinetic properties, including metabolic stability, binding affinity, and membrane permeability.

Aniline derivatives are crucial intermediates in the synthesis of a wide range of pharmaceuticals. For instance, the structurally related compound, 4-Fluoro-2-methoxyaniline, is a key building block in the synthesis of kinase inhibitors and other targeted therapies[5]. It is plausible that **4-Fluoro-2-isopropoxyaniline** could serve a similar role as a versatile synthetic intermediate.

The potential utility of fluorinated anilines in drug design is highlighted by their incorporation into compounds targeting various diseases. For example, derivatives of 2-fluoroaniline have been used in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs)[6].

## Safety and Handling

Safety data sheets for **4-Fluoro-2-isopropoxyaniline** hydrochloride provide essential information for its safe handling.

Hazard Statement	Precautionary Statement
Harmful if swallowed	Wash hands thoroughly after handling.
Causes skin irritation	Wear protective gloves/protective clothing/eye protection/face protection.
Causes serious eye irritation	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
May cause respiratory irritation	Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.

For detailed safety information, it is recommended to consult the material safety data sheet (MSDS) provided by the supplier.

## Conclusion

**4-Fluoro-2-isopropoxyaniline** hydrochloride is a chemical intermediate with potential applications in drug discovery and organic synthesis. While there is a notable lack of in-depth technical data and documented applications in the public domain, its structural features suggest it could be a valuable building block for the synthesis of novel therapeutic agents. Further research is warranted to fully elucidate its synthetic utility, reactivity, and potential biological activities. This guide provides a summary of the currently available information and suggests potential avenues for future investigation.

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## References

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